

Proper Disposal of 2-Isopropylmalic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: *2-Isopropylmalic acid*

Cat. No.: *B1196257*

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For researchers and scientists in drug development, the safe and compliant disposal of chemical reagents is a critical aspect of laboratory operations. This guide provides detailed, step-by-step procedures for the proper disposal of **2-Isopropylmalic acid**, ensuring the safety of laboratory personnel and adherence to environmental regulations.

Essential Safety and Logistical Information

2-Isopropylmalic acid, a key intermediate in the biosynthesis of leucine, is classified as a skin and eye irritant and may cause respiratory irritation.^[1] While not listed as a hazardous waste by the U.S. Environmental Protection Agency (EPA), proper handling and disposal are paramount to maintaining a safe laboratory environment. Local regulations may vary, and it is incumbent upon the generator of the waste to ensure full compliance.

Key Chemical Properties

A summary of the key quantitative data for **2-Isopropylmalic acid** is presented below for easy reference.

Property	Value	Source
CAS Number	3237-44-3	PubChem
Molecular Formula	C ₇ H ₁₂ O ₅	PubChem
Molecular Weight	176.17 g/mol	PubChem
Melting Point	144-146 °C	Human Metabolome Database
Appearance	Solid	Human Metabolome Database

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Isopropylmalic acid** involves a clear, multi-step process designed to minimize risk and ensure regulatory compliance.

Waste Identification and Segregation

- Characterization: Based on available data, **2-Isopropylmalic acid** is a non-hazardous solid waste unless it has been mixed with a listed hazardous substance or exhibits hazardous characteristics (e.g., ignitability, corrosivity, reactivity, toxicity).
- Segregation: To prevent accidental chemical reactions, do not mix **2-Isopropylmalic acid** waste with other chemical waste streams. It should be collected in a dedicated, properly labeled waste container.

Personal Protective Equipment (PPE)

- Before handling **2-Isopropylmalic acid** for disposal, ensure you are wearing appropriate PPE, including:
 - Safety glasses or goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - A lab coat

Containerization and Labeling

- Container Selection: Use a clean, dry, and chemically compatible container with a secure lid for collecting the waste. The container should be in good condition and free from leaks or residues.
- Labeling: The waste container must be clearly labeled with the words "Waste **2-Isopropylmalic Acid**" and the date accumulation started.

On-site Accumulation

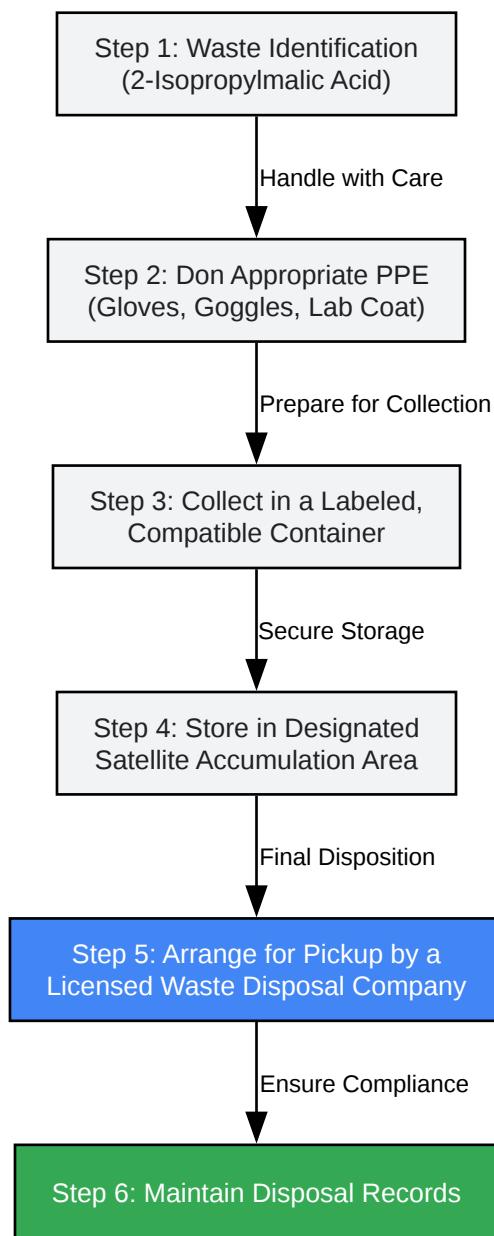
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible materials.
- Volume Limits: Adhere to institutional and local regulations regarding the maximum volume of waste that can be accumulated in a satellite area before being transferred to a central holding facility.

Final Disposal

- Licensed Disposal Company: The primary and recommended method for the disposal of **2-Isopropylmalic acid** is to offer the surplus and non-recyclable material to a licensed professional waste disposal company.^[1] These companies are equipped to handle chemical waste in accordance with all federal, state, and local regulations.
- Documentation: Maintain a record of all disposed chemical waste, including the name of the chemical, quantity, date of disposal, and the name of the disposal company.

Experimental Workflow for Disposal

The logical workflow for the disposal of **2-Isopropylmalic acid** is illustrated in the diagram below.

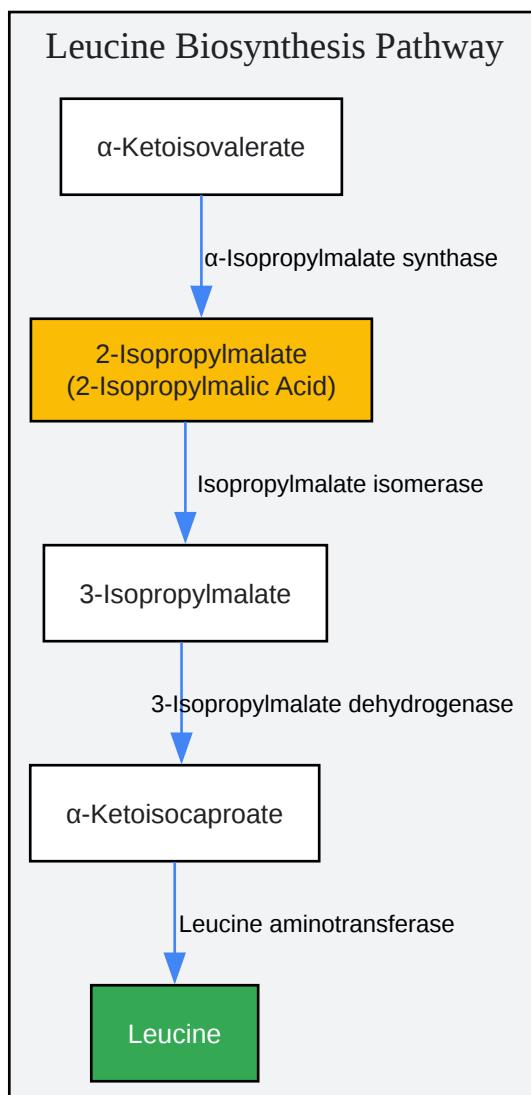


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Caption: Disposal workflow for **2-Isopropylmalic acid**.

Biological Context: Leucine Biosynthesis Pathway

2-Isopropylmalic acid is a crucial intermediate in the biosynthesis of the essential amino acid leucine. Understanding its role in this metabolic pathway provides valuable context for researchers. The diagram below outlines the key steps in this pathway where **2-Isopropylmalic acid** is involved.



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Caption: Role of **2-Isopropylmalic acid** in leucine biosynthesis.

By adhering to these procedures and understanding the context of the chemicals they handle, researchers can ensure a safe and compliant laboratory environment.

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References

- 1. 2-Isopropylmalic acid | C7H12O5 | CID 77 - PubChem [pubchem.ncbi.nlm.nih.gov]
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